

Personal protective equipment for handling EPZ011989 hydrochloride

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Compound of Interest

Compound Name: EPZ011989 hydrochloride

Cat. No.: B10783833

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Essential Safety and Handling Guide for EPZ011989 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling of **EPZ011989 hydrochloride**, a potent and selective inhibitor of EZH2 methyltransferase. Adherence to these procedures is critical to ensure laboratory safety and maintain the integrity of this research compound.

Compound Data and Properties

Proper handling and storage are predicated on a clear understanding of the compound's physical and chemical properties.

Property	Value
Chemical Name	N-((4,6-dimethyl-2-oxo-1,2-dihydropyridin-3-yl)methyl)-3-(ethyl(trans-4-((2-methoxyethyl)(methyl)amino)cyclohexyl)amino)-2-methyl-5-(3-morpholinoprop-1-yn-1-yl)benzamide hydrochloride
Molecular Formula	C ₃₅ H ₅₁ N ₅ O ₄ · HCl
Molecular Weight	642.27 g/mol
Appearance	Crystalline solid
Storage Temperature	Store at -20°C for long-term storage.
Solubility	Soluble in DMSO and Ethanol.

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **EPZ011989 hydrochloride** to minimize exposure risk.

PPE Item	Specification
Gloves	Nitrile or latex gloves. Double gloving is recommended.
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Lab Coat	A standard laboratory coat must be worn and buttoned.
Respiratory Protection	A NIOSH-approved respirator is recommended if handling large quantities or if there is a risk of aerosolization. For routine handling of small quantities in a well-ventilated area, a respirator may not be required.

Experimental Protocols: Handling and Solution Preparation

Strict adherence to the following protocols is essential for safety and experimental consistency.

General Handling

- Handle **EPZ011989 hydrochloride** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.

Stock Solution Preparation (for in vitro use)

- Materials: **EPZ011989 hydrochloride** powder, anhydrous Dimethyl Sulfoxide (DMSO), sterile microcentrifuge tubes, and calibrated micropipettes.
- Procedure:
 1. Allow the vial of **EPZ011989 hydrochloride** to equilibrate to room temperature before opening.
 2. In a chemical fume hood, weigh the desired amount of the compound.
 3. Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution).
 4. Vortex the solution until the compound is completely dissolved. Gentle warming (37°C) may be applied if necessary.
 5. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 6. Store the stock solution aliquots at -20°C.

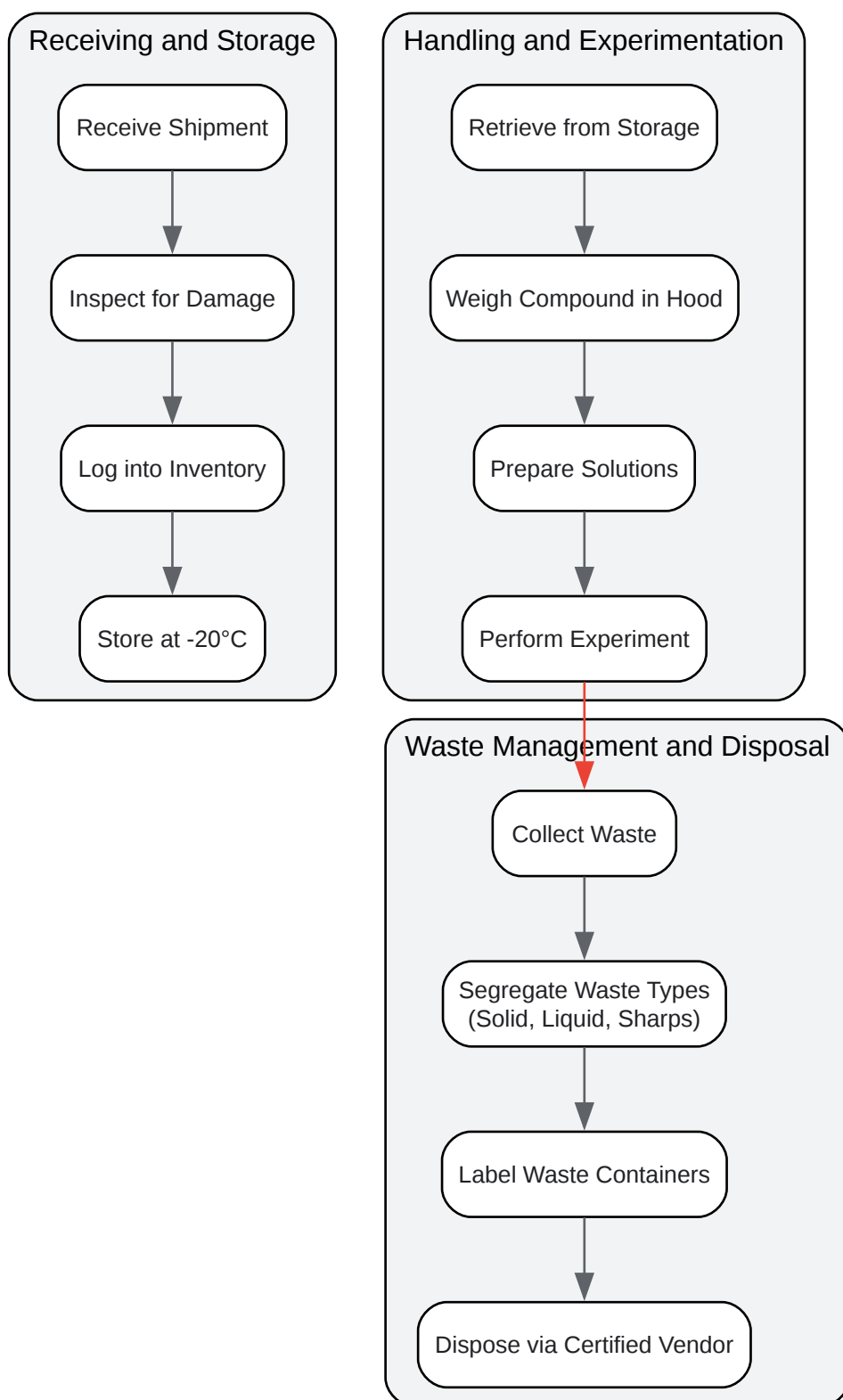
Formulation for in vivo Studies

A common formulation for oral administration in animal models involves a suspension of the compound.

- Materials: **EPZ011989 hydrochloride**, 0.5% (w/v) methylcellulose, and 0.1% (v/v) Tween® 80 in deionized water.
- Procedure:
 1. Weigh the required amount of **EPZ011989 hydrochloride**.
 2. Prepare the vehicle solution by dissolving methylcellulose and Tween® 80 in deionized water.
 3. Add the **EPZ011989 hydrochloride** to the vehicle.
 4. Homogenize the mixture using a suitable method (e.g., sonication or dounce homogenization) to create a uniform suspension.
 5. Prepare the formulation fresh daily before administration.

Operational and Disposal Plan

A systematic approach to the entire lifecycle of the compound in the laboratory is crucial for safety and regulatory compliance.



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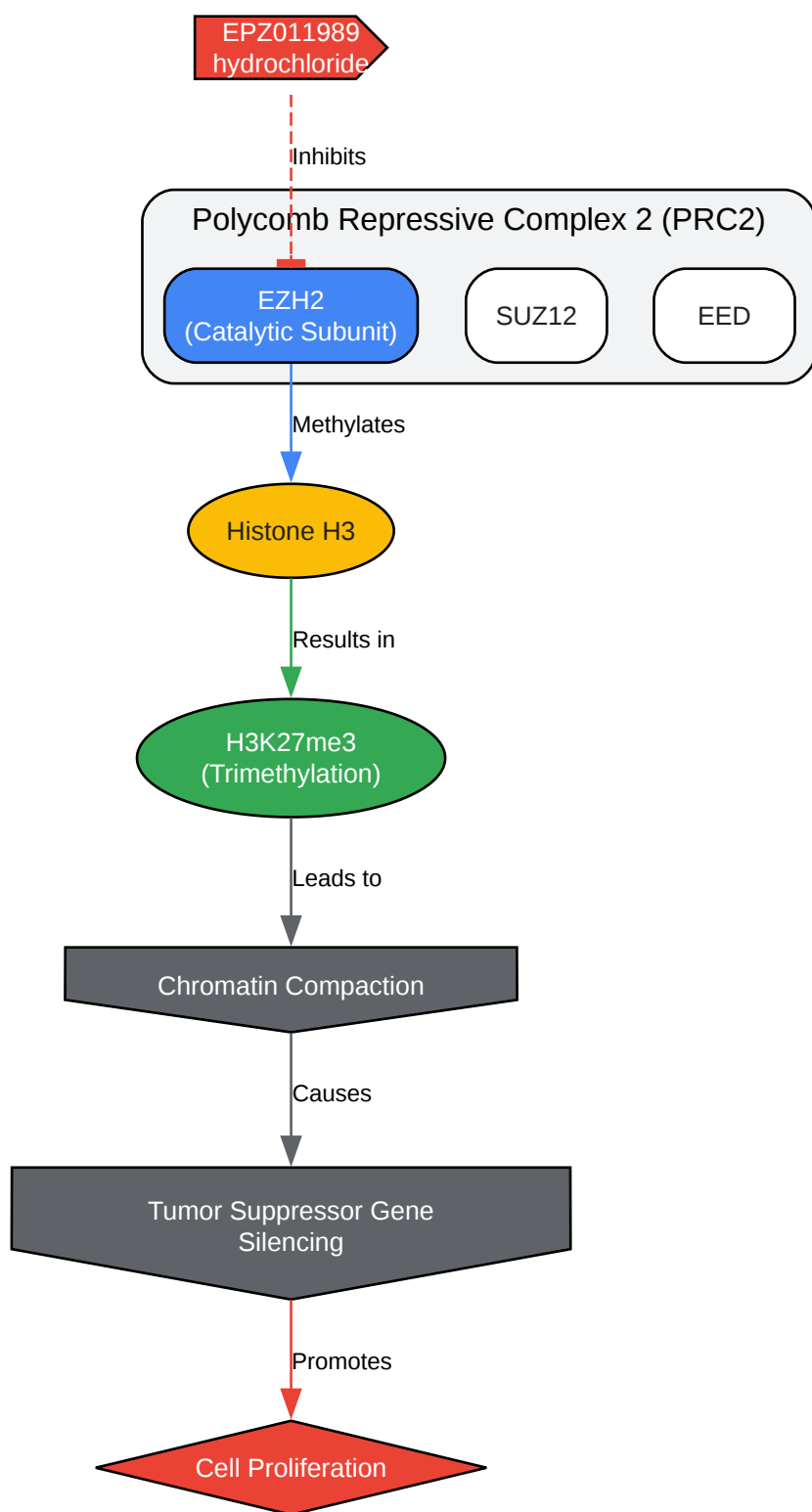
Operational Workflow for **EPZ011989 Hydrochloride**

Waste Disposal

- Solid Waste: Collect all disposable materials that have come into contact with **EPZ011989 hydrochloride** (e.g., gloves, weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents (e.g., DMSO) should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour chemical waste down the drain.
- Disposal: All waste must be disposed of through a certified hazardous waste disposal service, following all local, state, and federal regulations.

EZH2 Signaling Pathway

EPZ011989 hydrochloride targets EZH2, a key component of the Polycomb Repressive Complex 2 (PRC2). EZH2 functions as a histone methyltransferase, specifically trimethylating histone H3 at lysine 27 (H3K27me3). This epigenetic modification leads to chromatin compaction and transcriptional repression of target genes. In many cancers, EZH2 is overexpressed, leading to the silencing of tumor suppressor genes and promoting cell proliferation.



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EZH2 Signaling Pathway and Inhibition by EPZ011989

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